3-Pinanone: Structural Architecture and Synthetic Utility

Author: BenchChem Technical Support Team. **Date**: March 2026

Compound of Interest		
Compound Name:	*3-Pinanone*	
CAS No.:	*15358-88-0*	
Cat. No.:	*B099554*	Get Quote

Executive Summary

3-Pinanone (Isopinocamphone) is a bicyclic monoterpenoid ketone derived from the chiral pool, specifically from

-pinene. It serves as a critical intermediate in asymmetric synthesis, offering a rigid chiral scaffold for the construction of enantiopure ligands (e.g., bis-phosphines, aminodiols) and pharmaceutical agents. Unlike simple aliphatic ketones, the gem-dimethyl bridge of the pinane skeleton imparts significant steric bias, making **3-pinanone** highly effective for stereoselective transformations.

Chemical Identity & Stereochemistry

The nomenclature of **3-pinanone** requires precision due to the existence of diastereomers based on the orientation of the C2-methyl group relative to the C6-gem-dimethyl bridge.

- IUPAC Name: (1S,2S,5R)-2,6,6-trimethylbicyclo[3.1.1]heptan-3-one[1][2]
- Common Name: Isopinocamphone (cis-**3-pinanone**)[2]
- Isomer Distinction:
  - Isopinocamphone (cis): The C2-methyl group is cis to the C6-dimethyl bridge. This is the thermodynamically favored product of

© 2026 BenchChem. All rights reserved.

-pinene hydroboration-oxidation sequences.

- Pinocamphone (trans): The C2-methyl group is trans to the C6-dimethyl bridge.

Stereochemical Topology

The rigidity of the bicyclo[3.1.1]heptane system locks the conformation, allowing the C2-methyl and the C6-bridge to act as steric directing groups. This property is exploited in nucleophilic additions to the C3-carbonyl, where attack occurs preferentially from the less hindered face.

Click to download full resolution via product page

Figure 1: Synthetic flow and stereochemical retention from α-pinene to isopinocamphone.

Physicochemical Properties

The following data refers to (-)-Isopinocamphone, the most common isomer used in research.

© 2026 BenchChem. All rights reserved.

Property	Value	Context
CAS Number	15358-88-0	cis-isomer specific
Molecular Formula		Monoterpenoid Ketone
Molecular Weight	152.23 g/mol	-
Boiling Point	211–213 °C	@ 760 mmHg
Density	0.963 – 0.969 g/mL	@ 25 °C
Refractive Index	1.472 – 1.478	Optical purity indicator
Flash Point	~72.8 °C (163 °F)	Closed Cup
Solubility	Insoluble in water	Soluble in EtOH, Et2O, CHCl3
Appearance	Colorless liquid	Characteristic cedar/camphor odor

Synthesis & Reactivity Profile

Synthesis: The Hydroboration-Oxidation Route

The industrial and laboratory standard for synthesizing **3-pinanone** utilizes the "Chiral Pool" strategy, starting from abundant (+)- or (-)-

-pinene.

- Hydroboration: Reaction of

  -pinene with borane (

  or

) yields diisopinocampheylborane (

).[3][4] The steric bulk of the pinene skeleton forces the boron to add from the less hindered face, establishing the stereocenter at C2.[3]

© 2026 BenchChem. All rights reserved.

- Oxidative Cleavage: The C-B bond is converted to a C-O bond with retention of configuration using alkaline hydrogen peroxide, yielding Isopinocampheol.
- Alcohol Oxidation: The secondary alcohol is oxidized to the ketone (Isopinocamphone) using Jones reagent, PCC, or Swern conditions.

Reactivity & Applications

- Chiral Auxiliaries: **3-Pinanone** is a precursor for Alpine-Borane and other chiral reducing agents.
- Schiff Base Ligands: Condensation with primary amines yields chiral ketimines (Schiff bases), used as ligands in asymmetric catalysis (e.g., enantioselective alkylation).
- Baeyer-Villiger Oxidation: Treatment with peracids converts **3-pinanone** into chiral lactones, valuable for synthesizing complex natural products.

Click to download full resolution via product page

Figure 2: Divergent synthetic applications of the **3-pinanone** scaffold.

Experimental Protocol: Synthesis of (-)-Isopinocamphone

Note: This protocol assumes the use of air-sensitive techniques (Schlenk line) for the hydroboration step.

Materials

© 2026 BenchChem. All rights reserved.

- (+)-

  -Pinene (98% ee)
- Borane-dimethyl sulfide complex (BMS)[3][5]
- Tetrahydrofuran (THF), anhydrous
- Hydrogen Peroxide (30% aq)[3]
- Sodium Hydroxide (3M aq)[3]
- Pyridinium Chlorochromate (PCC) or Jones Reagent

Methodology

Step 1: Hydroboration (Formation of

)

- Charge a flame-dried flask with anhydrous THF and BMS under Argon.
- Cool to 0°C. Add (+)-

  -pinene dropwise over 20 minutes.
- Stir at 0°C for 1 hour, then allow to warm to room temperature. A white precipitate (crystalline

) may form.
- Critical Control Point: Maintain strict anhydrous conditions to prevent protodeboronation.

Step 2: Oxidation to Isopinocampheol

- Cool the borane mixture to 0°C.
- Add 3M NaOH dropwise, followed strictly by slow addition of 30%

  . Caution: Exothermic reaction. Maintain internal temp <50°C.
- Heat to 50°C for 1 hour to ensure complete oxidation.

© 2026 BenchChem. All rights reserved.

- Extract with diethyl ether, wash with brine, dry over

  , and concentrate to yield crude Isopinocampheol.

Step 3: Oxidation to (-)-Isopinocamphone

- Dissolve Isopinocampheol in

  .

- Add PCC (1.5 eq) suspended in

  at room temperature.

- Stir for 3–4 hours. Monitor by TLC (Silica, Hexane/EtOAc 9:1).

- Filter through a pad of Celite/Silica to remove chromium salts.

- Purification: Distill under reduced pressure (approx. 96-98°C @ 12 mmHg) to isolate pure (-)-Isopinocamphone.

Safety & Handling (SDS Summary)

Hazard Class	H-Code	Statement
Flammable Liquid	H227	Combustible liquid (Flash point ~73°C).
Skin Irritation	H315	Causes skin irritation.[2][6]
Eye Irritation	H319	Causes serious eye irritation.[2][6]
STOT-SE	H335	May cause respiratory irritation.[2][6][7]

Handling: Use in a well-ventilated fume hood. Wear nitrile gloves and chemical safety goggles. Avoid contact with strong oxidizing agents.

References

© 2026 BenchChem. All rights reserved.

- Brown, H. C., & Singaram, B. (1984). Hydroboration.[4][5] 67. Synthesis of optically active isopinocampheol of high optical purity. Journal of Organic Chemistry. Link
- National Center for Biotechnology Information (NCBI). (2024). PubChem Compound Summary for CID 84532, Isopinocamphone.[2]Link[1]
- NIST Chemistry WebBook. (2023). Isopinocamphone Mass Spectrometry Data.[2]Link
- The Good Scents Company. (2023). Isopinocamphone Chemical Information.[1][2][8][9][10][6][7][11][12][13]Link[14]
- BenchChem. (2025).[3] Synthesis of (+)-Isopinocampheol from (+)-α-Pinene.[14][3]Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Pinocamphone | C10H16O | CID 6427105 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isopinocamphone | C10H16O | CID 84532 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. sciforum.net [sciforum.net]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. 3-Pinanone | C10H16O | CID 11038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. cis-Pinocamphone [webbook.nist.gov]
- 10. parchem.com [parchem.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. Showing Compound (-)-Isopinocamphone (FDB014474) - FooDB [foodb.ca]
- 13. cis-isopinocamphone, 15358-88-0 [thegoodscentscompany.com]

© 2026 BenchChem. All rights reserved.

- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [3-Pinanone: Structural Architecture and Synthetic Utility]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099554#3-pinanone-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.